

Essential Safety and Disposal Information for Inz-1

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Compound of Interest

Compound Name: Inz-1

Cat. No.: B1672008

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Disclaimer: No specific Safety Data Sheet (SDS) for **Inz-1** (CAS# 897776-15-7) was found in the public domain. The following disposal procedures are based on general best practices for handling research-grade chemicals of unknown toxicity. Researchers must consult with their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Inz-1 is a fungal-selective inhibitor of the mitochondrial cytochrome bc1 complex, intended for research use only. Due to the absence of a specific SDS, a cautious approach to its handling and disposal is imperative to ensure the safety of laboratory personnel and the environment.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Inz-1**.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄ N ₂ O ₂	N/A
Molecular Weight	266.30 g/mol	N/A
CAS Number	897776-15-7	N/A
Shipping Condition	Shipped as a non-hazardous chemical at ambient temperature.	[1]

Proper Disposal Procedures

The disposal of **Inz-1** should be managed by trained personnel in a controlled laboratory setting. The following step-by-step guide is based on general chemical waste disposal protocols.

Step 1: Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Inz-1** and its waste.

Step 2: Waste Segregation

- Do not mix **Inz-1** waste with other chemical waste streams unless compatibility is confirmed.
- Collect all solid waste, including contaminated gloves, wipes, and empty vials, in a dedicated, clearly labeled hazardous waste container.
- Collect all liquid waste containing **Inz-1** in a separate, leak-proof, and clearly labeled hazardous waste container.

Step 3: Container Labeling

- Label all waste containers with the following information:
 - "Hazardous Waste"
 - "**Inz-1**"
 - CAS Number: 897776-15-7
 - Approximate concentration and volume
 - Date of accumulation
 - Principal Investigator's name and contact information

Step 4: Storage

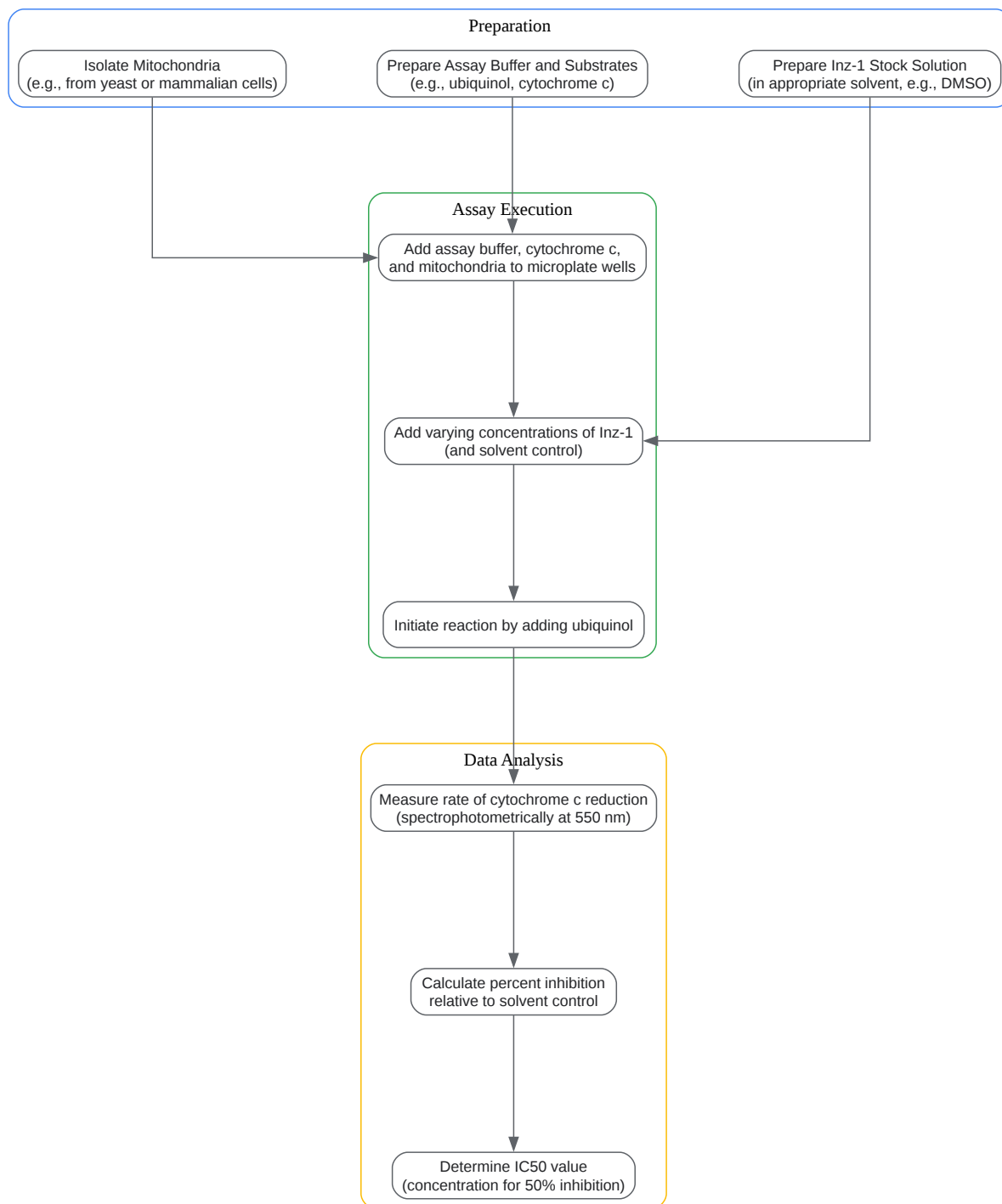
- Store waste containers in a designated, well-ventilated satellite accumulation area away from incompatible materials.
- Keep containers securely closed at all times, except when adding waste.

Step 5: Disposal Request

- Once the waste container is full or has reached the accumulation time limit set by your institution, contact your EHS department to arrange for pickup and disposal.
- Do not dispose of **Inz-1** down the drain or in the regular trash.

Experimental Workflow: Cytochrome bc1 Inhibition Assay

The following is a generalized workflow for an experiment investigating the inhibitory effect of **Inz-1** on the cytochrome bc1 complex.



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Caption: Experimental workflow for determining the inhibitory activity of **Inz-1** on the cytochrome bc1 complex.

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References

- 1. Wnt signaling pathway diagram | The WNT Homepage [wnt.stanford.edu]
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